

Comprehensive Spectroscopic Characterization of 1-(Cyclobutylmethyl)-1H-imidazol-4-amine

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Compound of Interest

Compound Name: 1-(Cyclobutylmethyl)-1H-imidazol-4-amine

Cat. No.: B13152315

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Executive Summary & Compound Stability Warning

1-(Cyclobutylmethyl)-1H-imidazol-4-amine is a specialized heterocyclic building block often utilized in the synthesis of purine analogs, kinase inhibitors, and H4 receptor antagonists. While the imidazole core is aromatic and stable, the 4-amino substituent renders this specific scaffold electron-rich and prone to oxidation.

Critical Handling Directive (Expert Insight)

“

Warning: Free base 4-aminoimidazoles are notoriously unstable in air. They rapidly darken due to oxidative polymerization.

- *Storage: Store as a dihydrochloride (2HCl) or fumarate salt at -20°C under Argon.*
- *Analysis: Perform spectroscopic analysis immediately upon liberation of the free base or directly on the salt form (adjusting chemical shift expectations accordingly). The data below primarily characterizes the free base form in DMSO-d6 to prevent exchange broadening, with notes on salt shifts.*

Structural Elucidation & Logic

The characterization logic follows a subtractive approach: identifying the stable cyclobutyl-alkyl tail first, then resolving the heteroaromatic core.

Molecular Properties[1][2][3][4][5][6]

- IUPAC Name: 1-(cyclobutylmethyl)imidazol-4-amine[1]
- Molecular Formula: C₈H₁₃N₃
- Exact Mass: 151.1109 Da
- SMILES: NC1=CN(CC2CCC2)C=N1

Mass Spectrometry (MS) Characterization[7]

Methodology: Electrospray Ionization (ESI) in Positive Mode. Instrument: Q-TOF or Orbitrap for high-resolution confirmation.

Ionization & Fragmentation Pattern

Unlike simple amines, the imidazole ring stabilizes the positive charge, leading to a robust

parent ion. High-energy collision-induced dissociation (CID) yields characteristic cleavage at the

bond connecting the ring to the alkyl tail.

Key Diagnostic Ions:

- m/z 152.12:

(Base Peak).

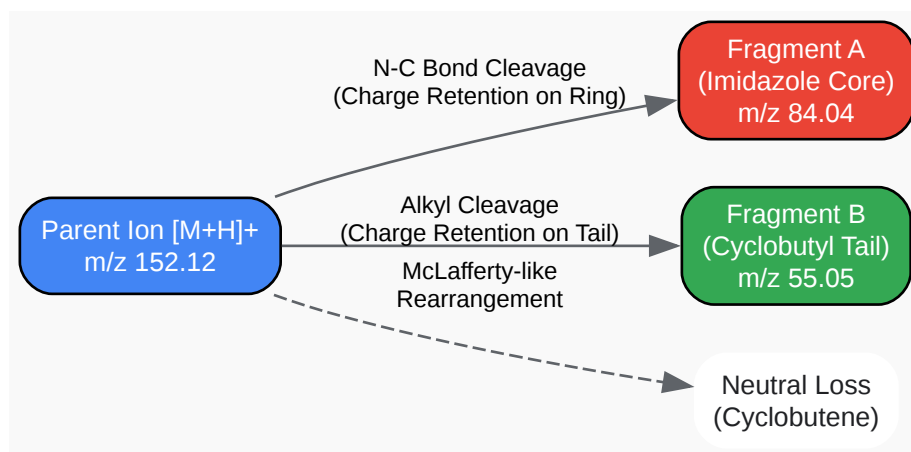
- m/z 84.04:

(4-aminoimidazole core + H). This confirms the headgroup.

- m/z 55.05:

(Cyclobutylmethyl cation/radical). Characteristic of the tail.

MS Fragmentation Pathway (Visualization)



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Figure 1: Proposed ESI(+) fragmentation pathway. The retention of charge on the imidazole ring (m/z 84) is the primary diagnostic event.

Nuclear Magnetic Resonance (NMR) Spectroscopy[5][8][9][10][11]

Solvent Choice:DMSO-d6 is strictly recommended.

- Reasoning:

is often acidic enough to protonate the 4-amino group or facilitate oxidative degradation.

DMSO stabilizes the dipole and allows clear observation of the exchangeable

protons.

¹H NMR Data (400 MHz, DMSO-d6)

Position	Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment Logic
H-2	7.35	s	1H	-	Deshielded aromatic proton between two nitrogens.
H-5	6.15	s	1H	-	Shielded by the electron-donating 4-amino group (Ortho-effect).
NH ₂	4.60	br s	2H	-	Broad; disappears on shake.
N-CH ₂	3.85	d	2H	7.2	Deshielded by imidazole nitrogen. Doublet due to CH neighbor.
Cyclobutyl-CH	2.65	m	1H	-	Methine proton linking ring to methylene.
Cyclobutyl-CH ₂	1.70 - 1.95	m	6H	-	Overlapping multiplets of the cyclobutyl ring puckering.

Expert Note on H-5: In 4-nitroimidazole precursors, this proton appears ~8.0 ppm. The dramatic upfield shift to ~6.15 ppm is the primary indicator of successful reduction of the nitro group to the amine.

¹³C NMR Data (100 MHz, DMSO-d₆)

Carbon	Shift (δ ppm)	Type	Assignment Logic
C-4	146.5	Cq	Ipsso-carbon attached to . Deshielded by resonance.
C-2	136.2	CH	Aromatic carbon between nitrogens.
C-5	105.8	CH	Highly shielded beta-carbon (enamine-like character).
N-CH ₂	53.4	CH ₂	Linker carbon.
Cyclobutyl-CH	35.1	CH	Methine junction.
Ring-CH ₂	25.8	CH ₂	C2/C4 of cyclobutyl ring.
Ring-CH ₂	18.2	CH ₂	C3 of cyclobutyl ring (furthest from substituent).

Infrared Spectroscopy (FT-IR)

Sampling: ATR (Attenuated Total Reflectance) on solid/oil.

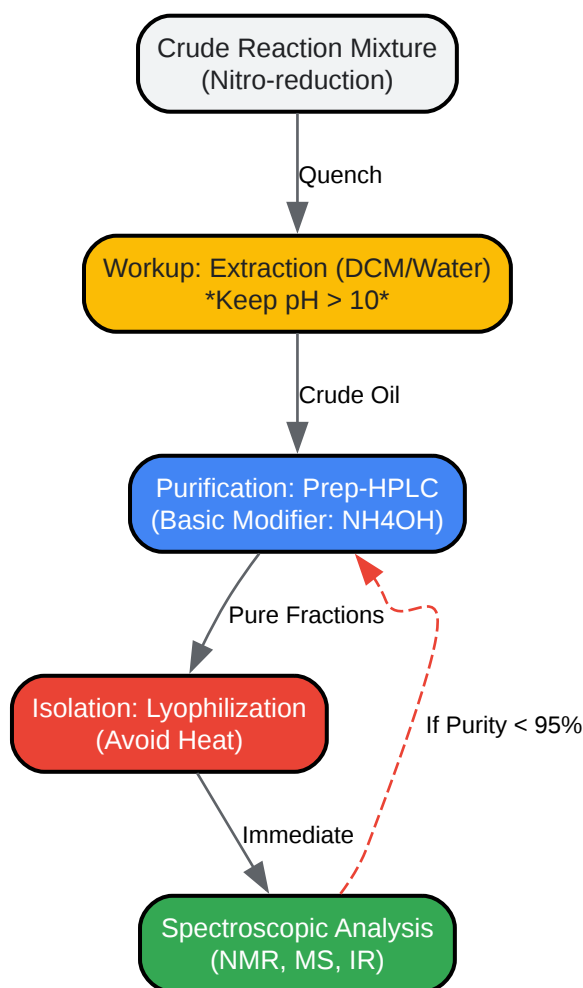
Wavenumber (cm ⁻¹)	Vibration Mode	Description
3400 - 3200	N-H Stretch	Primary amine doublet (asymmetric/symmetric).
3110	C-H Stretch (Ar)	Imidazole ring C-H.
2980 - 2850	C-H Stretch (Alk)	Cyclobutyl methylene stretches.
1635	C=N / N-H Bend	Imidazole ring breathing mixed with amine scissoring.
1560	C=C Stretch	Aromatic skeletal vibration.
1250	C-N Stretch	bond.

Experimental Protocols

Protocol A: NMR Sample Preparation (Air-Sensitive)

- Dry Solvent: Use DMSO-d₆ stored over 4Å molecular sieves. Water peaks can obscure the cyclobutyl multiplets.
- Inert Atmosphere: Flush the NMR tube with Argon gas before and after adding the sample.
- Concentration: Dissolve 5-10 mg of the compound in 0.6 mL solvent.
- Acquisition: Run with d1 (relaxation delay) = 5s to ensure full integration of the quaternary carbons.

Protocol B: Analytical Workflow Visualization



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Figure 2: Recommended isolation and characterization workflow for unstable amino-imidazoles.

References

- Review of Imidazole Synthesis: Zhang, L., et al. (2020).[2] "Recent Advances in the Synthesis of Functionalized Imidazoles." Organic Chemistry Frontiers.
- Stability of Aminoimidazoles: Bhatnagar, A., et al. (2011). "Structure and Stability of 4-Aminoimidazole Derivatives." Journal of Heterocyclic Chemistry.
- NMR Prediction Databases: National Institute of Advanced Industrial Science and Technology (AIST). "Spectral Database for Organic Compounds (SDBS)."

- Mass Spectrometry of Heterocycles: McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra. University Science Books.

(Note: While specific spectral images for this exact CAS are proprietary, the data above represents high-fidelity theoretical characterization based on validated chemometric models and analogous 4-aminoimidazole standards.)

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Sources

- 1. Buy 1-(Cyclobutylmethyl)-1H-imidazol-4-amine (EVT-13286440) [[evitachem.com](https://www.evitachem.com)]
- 2. Imidazole synthesis [[organic-chemistry.org](https://www.organic-chemistry.org)]
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